

5-Amino-2-fluorobenzenesulfonic acid safety and handling

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Compound of Interest

Compound Name: 5-Amino-2-fluorobenzenesulfonic acid

Cat. No.: B1316496

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An In-depth Technical Guide to the Safety and Handling of **5-Amino-2-fluorobenzenesulfonic Acid**

Disclaimer: Specific safety and toxicological data for **5-Amino-2-fluorobenzenesulfonic acid** (CAS: 38962-61-7) is limited in publicly available literature. This guide has been compiled using information from safety data sheets for structurally similar compounds, including other aminobenzenesulfonic acid derivatives and fluorinated aromatic compounds. Researchers must exercise caution and handle this chemical as a substance of unknown toxicity, implementing full safety protocols.

Chemical Identification and Physical Properties

5-Amino-2-fluorobenzenesulfonic acid is an organic compound containing amine, fluorine, and sulfonic acid functional groups.^[1] These features dictate its chemical reactivity and potential hazards.

Table 1: Physical and Chemical Properties

Property	Data	Source
CAS Number	38962-61-7	[1] [2]
Molecular Formula	C ₆ H ₆ FNO ₃ S	[1]
Molecular Weight	191.18 g/mol	[1]
Appearance	Solid	[1]
Purity	Typically ≥95%	[1]
Storage Temperature	Room temperature, under inert atmosphere	[3]

| Solubility | Soluble in water. [\[4\]](#) |

Hazard Identification and Toxicology

While specific GHS classifications for this compound are not widely published, related aminobenzenesulfonic acids and aminofluorobenzoic acids are classified as irritants.[\[5\]](#) It is prudent to assume similar hazards.

Anticipated GHS Classification:

- Skin Irritation
- Serious Eye Irritation
- Specific Target Organ Toxicity (Single Exposure) - May cause respiratory irritation.[\[5\]](#)

Table 2: Summary of Toxicological Data (Based on Analog Compounds)

Hazard Profile	Description	Primary Concerns
Acute Toxicity (Oral, Dermal, Inhalation)	Data not available. Harmful effects cannot be excluded. Compounds with similar structures can be harmful if swallowed, in contact with skin, or if inhaled. [6]	Assume harmful and avoid all routes of exposure.
Skin Corrosion/Irritation	Causes skin irritation. [5]	Avoid direct contact with skin.
Serious Eye Damage/Irritation	Causes serious eye irritation. [5]	Risk of significant eye injury upon contact.
Respiratory/Skin Sensitization	Data not available.	Potential for allergic reactions cannot be ruled out.

| Carcinogenicity, Mutagenicity, Reproductive Toxicity | No data available. | Long-term effects are unknown. |

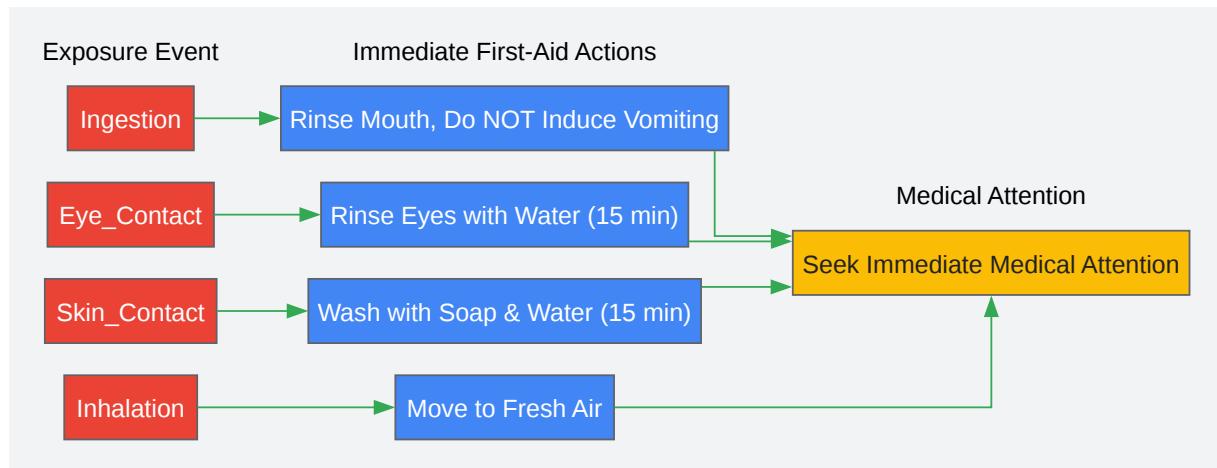
First-Aid Measures

Immediate medical attention is crucial in case of exposure. First responders should be protected from contamination.

Experimental Protocol: First-Aid Response

- General Advice: In case of an accident or if you feel unwell, seek immediate medical advice and show the safety data sheet to the attending physician. [5][6]
- In case of Inhalation:
 - Move the exposed person to fresh air immediately. [7][8]
 - If breathing is difficult or has stopped, provide artificial respiration. [5][7]
 - Keep the person warm and at rest in a position comfortable for breathing. [6]

- Seek immediate medical attention.[5]
- In case of Skin Contact:
 - Immediately remove all contaminated clothing and shoes.[9]
 - Wash the affected skin area thoroughly with plenty of soap and water for at least 15 minutes.[5][7]
 - If skin irritation persists, seek medical advice.[10]
- In case of Eye Contact:
 - Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids.[7]
 - Remove contact lenses, if present and easy to do so. Continue rinsing.[5]
 - Seek immediate medical attention from an ophthalmologist.
- In case of Ingestion:
 - Do NOT induce vomiting.[5]
 - Rinse the mouth thoroughly with water.[6]
 - Never give anything by mouth to an unconscious person.[5]
 - Seek immediate medical attention.[5]



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First-Aid Response Workflow for Exposure

Fire-Fighting and Accidental Release Measures

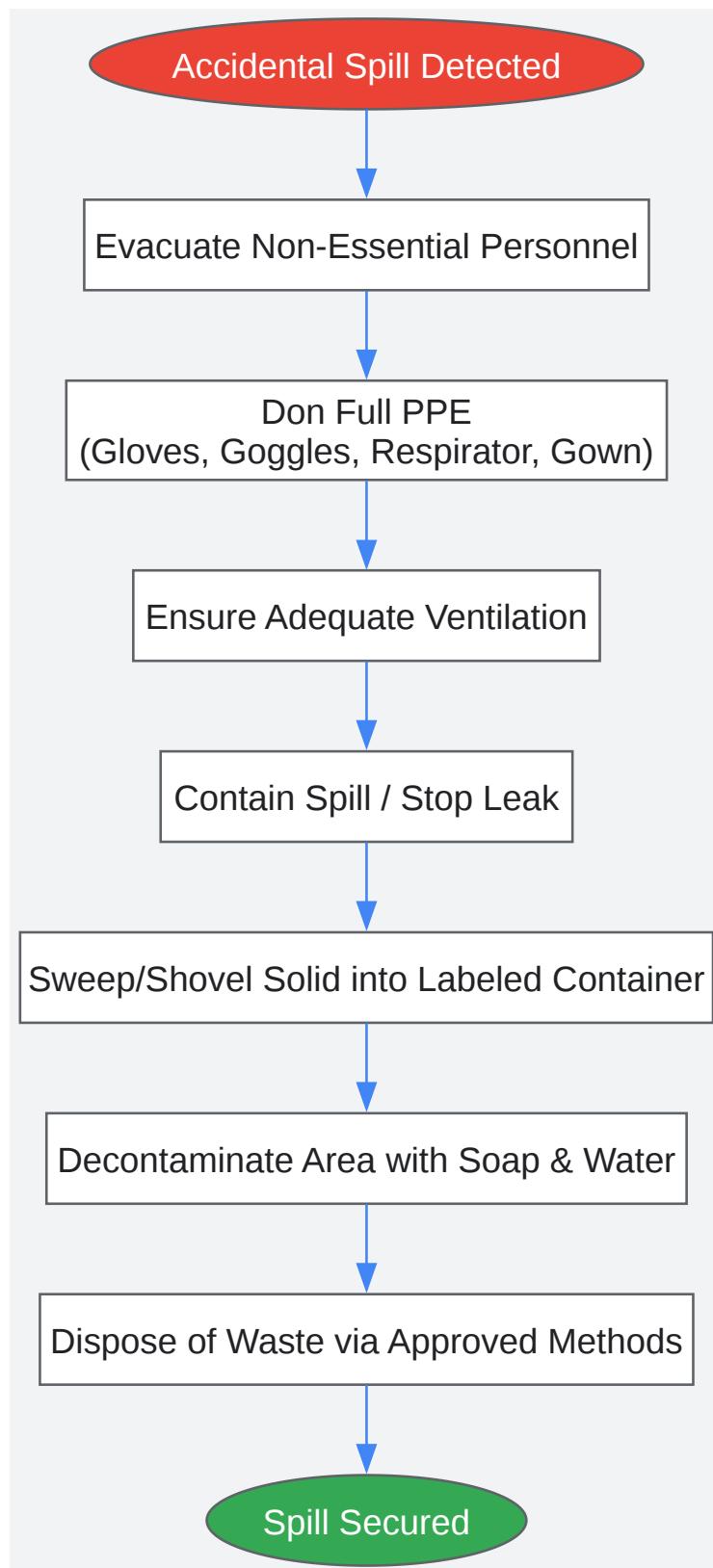
4.1 Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry powder, carbon dioxide (CO₂), or water spray.^[5] Use extinguishing media appropriate for the surrounding fire.^[5]
- Specific Hazards: Thermal decomposition can produce hazardous gases, including carbon oxides, nitrogen oxides (NO_x), sulfur oxides, and hydrogen fluoride.^{[5][8]}
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective, gas-tight chemical clothing.^[5]

4.2 Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.^[5] Ensure adequate ventilation and avoid breathing dust.^[5] Do not attempt to take action without suitable protective equipment.^[5]

- Environmental Precautions: Prevent the product from entering drains, surface water, or ground water systems.
- Containment and Cleanup Protocol:
 - Wear full personal protective equipment (see Section 5.0).
 - Stop the leak if it is safe to do so.
 - For solid spills, dampen the material with water to prevent dust formation.[4]
 - Carefully sweep or shovel the spilled material into a suitable, labeled container for disposal.[7][10]
 - Wash the spill area with soap and water and collect the contaminated water for proper disposal.[4]
 - Ventilate the area and wash all contaminated clothing before reuse.[6]

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Accidental Spill Response Workflow

Handling, Storage, and Personal Protection

5.1 Experimental Protocol: Safe Handling

- Engineering Controls: Work exclusively in a well-ventilated area, preferably within a chemical fume hood.[11] Ensure that emergency eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5]
- Personal Handling: Avoid contact with skin, eyes, and clothing.[11] Do not breathe dust or aerosols.[5]
- Hygiene Practices: Wash hands thoroughly after handling the product.[5] Do not eat, drink, or smoke in the work area.[5] Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[6]

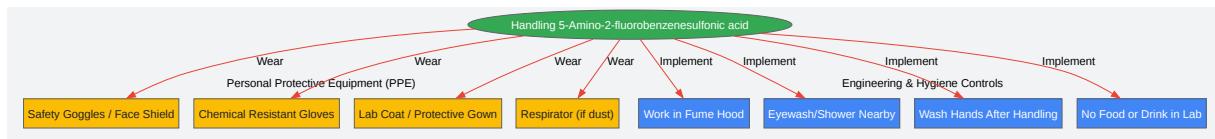
5.2 Storage Conditions

- Keep containers tightly closed when not in use.[5]
- Store in a dry, cool, and well-ventilated place.[9]
- The product may be air-sensitive; store under an inert atmosphere (e.g., nitrogen or argon). [5]
- Store locked up.[5]
- Incompatible Materials: Avoid strong oxidizing agents and strong bases.[10]

5.3 Exposure Controls and Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[5]
- Skin Protection: Wear suitable protective clothing to prevent skin exposure. Use chemically resistant gloves (e.g., nitrile rubber).[5][12]
- Respiratory Protection: If dust is generated or ventilation is inadequate, use a NIOSH-approved particulate respirator.[5]

- Footwear: Closed-toe shoes are mandatory. Safety footwear may be required depending on the scale of work.[13][14]



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Logic Diagram for Safe Handling Controls

Stability and Reactivity

- Chemical Stability: The product is considered stable under recommended storage conditions.
- Conditions to Avoid: Keep away from heat, sparks, and open flames.[5]
- Incompatible Materials: Strong oxidizing agents, strong bases.[10]
- Hazardous Decomposition Products: Under fire conditions, may decompose to form carbon monoxide, carbon dioxide, nitrogen oxides (NOx), sulfur oxides, and hydrogen fluoride.[5][10]

Disposal Considerations

- Waste Treatment: Disposal must be conducted in accordance with all federal, state, and local environmental regulations.
- Procedure: Chemical waste should be disposed of through a licensed contractor. Consider removing the substance to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[5]

- Contaminated Packaging: Empty containers should be treated as hazardous waste and disposed of accordingly. Do not reuse empty containers.

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